

# A Technical Guide to the Commercial Availability and Suppliers of 2-Bromoaniline

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## Compound of Interest

Compound Name: 2-Bromoaniline

Cat. No.: B046623

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the commercial landscape for **2-bromoaniline** (CAS No. 615-36-1), a key chemical intermediate in the pharmaceutical, agrochemical, and dye industries.<sup>[1][2]</sup> Understanding the availability, purity grades, and supplier ecosystem is critical for ensuring a stable and high-quality supply chain for research and development activities.

## Commercial Availability

**2-Bromoaniline** is readily available from a wide range of global and regional suppliers. It is typically offered in various purity grades and quantities to suit different applications, from small-scale laboratory research to large-scale industrial production.

Common Purity Grades and Forms:

- Purity: Commercial grades for **2-bromoaniline** typically range from 98% to over 99% purity, as determined by Gas Chromatography (GC) or nonaqueous titration.<sup>[1][3]</sup> Higher purity grades are available for applications requiring stringent quality control.
- Physical Form: At room temperature, **2-bromoaniline** can exist as a colorless to pale yellow or brown liquid or solid, as its melting point is around 29-31°C.<sup>[4][5]</sup> It is often supplied as a crystalline solid or a liquid after melting.<sup>[6][7]</sup>

## Major Suppliers and Pricing

A diverse market of manufacturers and suppliers ensures competitive pricing and availability. Key suppliers range from large, multinational chemical companies to specialized manufacturers and distributors. Many suppliers are located in India and China.[\[1\]](#)[\[8\]](#)[\[9\]](#)

The following table summarizes the offerings from a selection of prominent suppliers. Please note that pricing is subject to change and may vary based on quantity, purity, and market conditions.

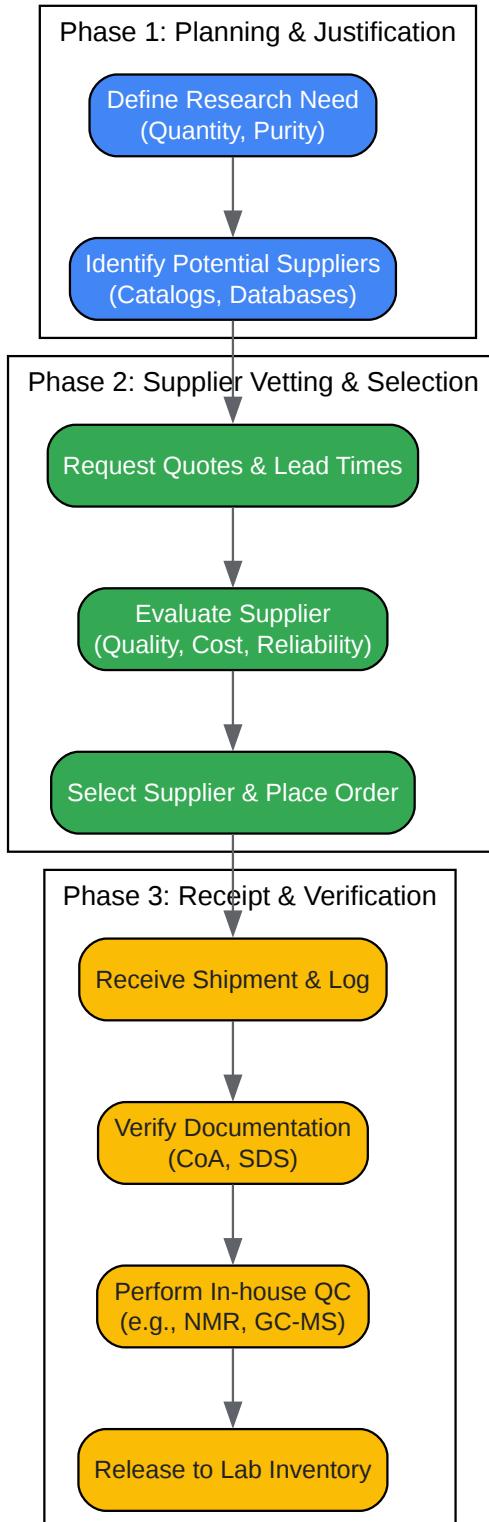
Supplier	Typical Purity	Available Quantities	Representative Pricing (USD)	Notes
Thermo Fisher Scientific	≥97.5% - 98%	25 g, 100 g, 500 g	~\$718 for 500 g[6]	Offers various grades under its Thermo Scientific Chemicals brand.[6]
Sigma-Aldrich (Merck)	≥98%	Various lab scale quantities	Varies; requires login	A leading supplier for research-grade chemicals with extensive quality documentation.
Indian Suppliers (e.g., IndiaMART listings)	99%	5 kg, 25 kg, 100 kg	~\$24/kg (₹2,000/kg) for bulk[10]	Multiple manufacturers and suppliers in India offer competitive pricing for bulk quantities.[9][10]
Chinese Suppliers (e.g., listed on ChemicalBook, LookChem)	98% - 99%	Grams to Kilograms	Varies significantly[8][11]	A large number of manufacturers and trading companies are based in China. [2][8]
Sarchem Labs	≥97.5%	Wholesale & Retail	Price on request	Provides chemicals that meet high industry standards.[5]
Lab Pro Inc.	≥98.0%	250 g	Price on request	Supplies laboratory-grade chemicals.[7]

# Methodology: Procurement Protocol for Research Chemicals

For researchers and drug development professionals, establishing a robust procurement protocol is essential for maintaining project timelines and ensuring experimental reproducibility. The process involves more than simply placing an order; it requires careful planning, supplier vetting, and quality verification.

The following workflow outlines a standardized methodology for procuring **2-bromoaniline**:

Figure 1: Procurement Workflow for 2-Bromoaniline

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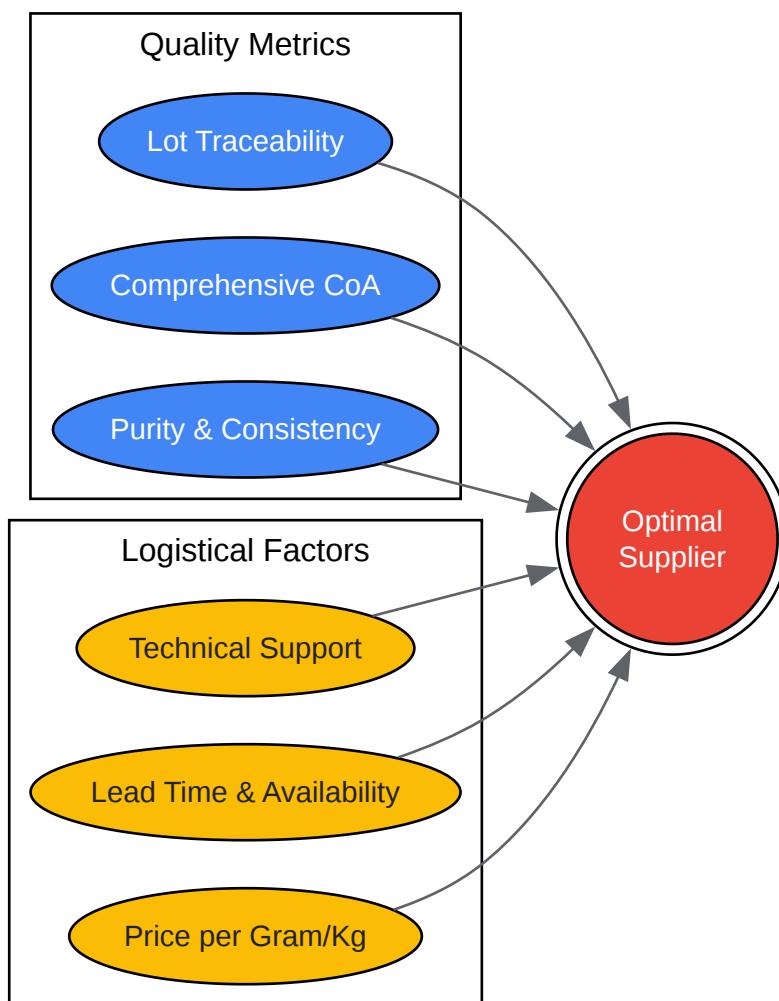
Caption: A standardized workflow for the procurement of **2-bromoaniline**.

## Methodology: Supplier Selection Criteria

Choosing the right supplier is a critical step that can impact the quality and consistency of your research. A systematic evaluation of potential suppliers is recommended. Key decision criteria should be weighted based on the specific requirements of the project.

The logical relationship between these criteria can be visualized as follows:

Figure 2: Logical Framework for Supplier Evaluation



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Caption: Key criteria for the evaluation and selection of a chemical supplier.

By implementing these structured methodologies, researchers can mitigate risks associated with chemical procurement, ensuring a reliable supply of high-quality **2-bromoaniline** for their critical research and development endeavors. Always refer to the Safety Data Sheet (SDS) for proper handling and storage procedures.[12]

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Address: 3281 E Guasti Rd  
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